

# An In-depth Technical Guide to Boc-Glu(OBzl)-OSu

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## Compound of Interest

Compound Name: *Boc-glu(obzl)-osu*

Cat. No.: *B15542374*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, applications, and handling of N- $\alpha$ -tert-Butoxycarbonyl-L-glutamic acid  $\gamma$ -benzyl ester N-hydroxysuccinimide ester, commonly known as **Boc-Glu(OBzl)-OSu**. This essential reagent is a cornerstone in the field of peptide synthesis, particularly in the development of peptide-based therapeutics. This guide also covers the properties of its D-enantiomer, Boc-D-Glu(OBzl)-OSu.

## Core Properties

**Boc-Glu(OBzl)-OSu** is a derivative of glutamic acid, an amino acid, where the  $\alpha$ -amino group is protected by a tert-butoxycarbonyl (Boc) group, the  $\gamma$ -carboxylic acid is protected as a benzyl ester (OBzl), and the  $\alpha$ -carboxylic acid is activated as an N-hydroxysuccinimide (OSu) ester. This specific combination of protecting and activating groups makes it a highly efficient building block for introducing a glutamic acid residue into a peptide chain during solid-phase peptide synthesis (SPPS).<sup>[1][2]</sup>

## Physicochemical Properties

The quantitative data available for both the L- and D-isomers of **Boc-Glu(OBzl)-OSu** are summarized below for easy comparison. It is important to note that while several suppliers list the compound, detailed characterization data such as specific solubility values and spectroscopic analyses are not consistently provided.

Property	Boc-L-Glu(OBzl)-OSu	Boc-D-Glu(OBzl)-OSu
Synonyms	Boc-L-Glu(Bzl)-OSu, N- $\alpha$ -t-Boc-L-glutamic acid $\gamma$ -benzyl ester $\alpha$ -N-hydroxysuccinimide ester	Boc-D-glutamic acid $\gamma$ -benzyl ester $\alpha$ -N-hydroxysuccinimide ester
CAS Number	32886-40-1, 78658-49-8[3]	18800-76-5[4][5]
Molecular Formula	C <sub>21</sub> H <sub>26</sub> N <sub>2</sub> O <sub>8</sub> [6]	C <sub>21</sub> H <sub>26</sub> N <sub>2</sub> O <sub>8</sub> [4]
Molecular Weight	434.44 g/mol [3]	434.44 g/mol [5][7]
Appearance	White to off-white powder	White to off-white powder
Melting Point	Not consistently reported	100-106 °C
Optical Rotation	Not consistently reported	$[\alpha]D^{20} = +27 \pm 2^\circ$ (c=1 in HCN)
Purity	Typically $\geq 97\%$ (HPLC)	Typically $\geq 95\text{-}99\%$ (HPLC)[7]
Solubility	Soluble in DMSO[3][8]	Soluble in DMF
Storage Temperature	-15°C[3][8] or refrigerated	0-8 °C

## Chemical Structure and Reactivity

The key to the utility of **Boc-Glu(OBzl)-OSu** lies in its chemical structure. The Boc group is a well-established acid-labile protecting group for the  $\alpha$ -amine, readily removed by treatment with acids like trifluoroacetic acid (TFA). The benzyl ester protecting the side-chain carboxyl group is stable to the acidic conditions used for Boc removal but can be cleaved under stronger acidic conditions (e.g., HF) or by hydrogenolysis.

The N-hydroxysuccinimide ester is a highly reactive group that readily undergoes nucleophilic attack by the free N-terminal amine of a growing peptide chain, forming a stable amide bond. This reaction is efficient and generally proceeds with minimal side reactions, making it ideal for peptide coupling in SPPS.

## Experimental Protocols

The primary application of **Boc-Glu(OBzl)-OSu** is in solid-phase peptide synthesis.<sup>[1][2]</sup> Below is a representative protocol for the incorporation of a **Boc-Glu(OBzl)-OSu** residue into a peptide sequence on a solid support. This protocol is based on established methods for Boc-SPPS.

## Materials and Reagents

- Peptide-resin with a free N-terminal amine
- **Boc-Glu(OBzl)-OSu** (1.5 - 3.0 equivalents relative to the resin loading)
- N,N-Dimethylformamide (DMF) or Dichloromethane (DCM) (peptide synthesis grade)
- Diisopropylethylamine (DIEA) (optional, for in situ neutralization)
- Reagents for monitoring the coupling reaction (e.g., Ninhydrin test)
- Reagents for Boc-deprotection (e.g., 25-50% TFA in DCM)

## Coupling Procedure

- Resin Swelling: The peptide-resin is swelled in DMF or DCM for 15-30 minutes.
- Boc-Deprotection: The N-terminal Boc group of the peptide-resin is removed by treatment with a solution of 25-50% TFA in DCM for 20-30 minutes.
- Washing: The resin is thoroughly washed with DCM and then DMF to remove residual TFA and the cleaved Boc group.
- Neutralization: The protonated N-terminal amine is neutralized to the free amine by washing with a 5-10% solution of DIEA in DMF. This is followed by extensive washing with DMF.
- Coupling: A solution of **Boc-Glu(OBzl)-OSu** (1.5 - 3.0 eq.) in DMF is added to the neutralized peptide-resin. The reaction mixture is agitated for 1-2 hours at room temperature.
- Monitoring: The completion of the coupling reaction is monitored using a qualitative method such as the Ninhydrin test. A negative test indicates the absence of free primary amines.

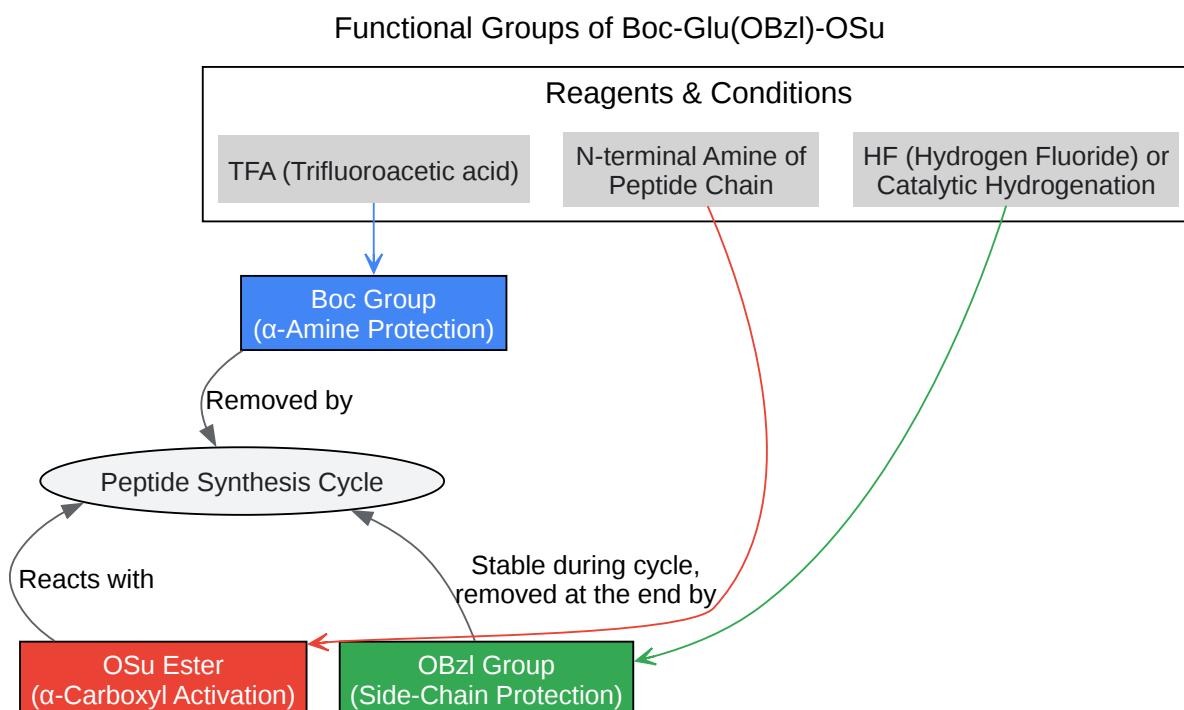
- **Washing:** Upon completion, the resin is washed thoroughly with DMF and DCM to remove excess reagents and by-products.

The peptide chain can then be further elongated by repeating the deprotection and coupling steps with the next desired amino acid.

## Mandatory Visualizations

### Logical Relationship of Protecting Groups

The following diagram illustrates the role of the different chemical groups within **Boc-Glu(OBzl)-OSu** and their fate during peptide synthesis.

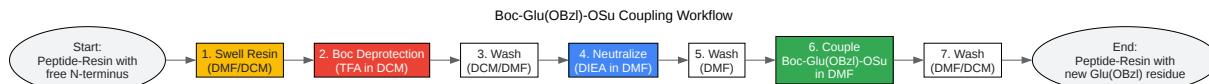


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Caption: Functional groups of **Boc-Glu(OBzl)-OSu** and their roles in peptide synthesis.

## Experimental Workflow for Peptide Coupling

The diagram below outlines the key steps in a single coupling cycle using **Boc-Glu(OBzl)-OSu** in solid-phase peptide synthesis.



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Caption: A typical workflow for a single coupling cycle using **Boc-Glu(OBzl)-OSu**.

## Safety and Handling

**Boc-Glu(OBzl)-OSu** is a chemical reagent and should be handled with appropriate safety precautions in a laboratory setting.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area.
- Storage: Store in a tightly sealed container in a cool, dry place. Recommended storage temperatures vary by supplier but are generally refrigerated or at -15°C.[3][8]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the manufacturer.

## Conclusion

**Boc-Glu(OBzl)-OSu** is a vital tool for chemists and researchers in the field of peptide science and drug development. Its well-defined reactivity and compatibility with standard Boc-SPPS protocols make it an efficient building block for the synthesis of complex peptides.

Understanding its properties and handling requirements is crucial for its successful application in the laboratory.

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